

Understanding the Compound: Physicochemical Properties and Reactivity Profile

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | <i>(2-Fluorobenzyl)hydrazine hydrochloride</i> |
| CAS No.: | 1216246-45-5 |
| Cat. No.: | B569368 |

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(2-Fluorobenzyl)hydrazine hydrochloride is a fluorinated building block utilized in organic synthesis and medicinal chemistry.[3] Its utility stems from the combination of a hydrazine functional group and a 2-fluorobenzyl moiety, which imparts unique electronic and steric properties.[3] The hydrochloride salt form generally enhances water solubility compared to its free base.[4]

A thorough understanding of its properties is the foundation of safe handling.

| Property | Value | Source |
|---------------------|--|--------|
| Molecular Formula | C ₇ H ₁₀ ClFN ₂ | [1][2] |
| Molecular Weight | 176.62 g/mol | [1][2] |
| Appearance | Colorless to pale yellow liquid | [5] |
| Solubility | Soluble in water and organic solvents | [5] |
| Storage Temperature | Inert atmosphere, Room Temperature | [2] |

The stability of **(2-Fluorobenzyl)hydrazine hydrochloride** is a key consideration. The product is stable under normal handling and storage conditions.[6] However, it is hygroscopic and should be stored under an inert gas, such as nitrogen, in a tightly closed container in a dry, cool, and well-ventilated area.[6][7] Incompatible materials to avoid include strong oxidizing agents and bases.[6][8] Hazardous decomposition products upon combustion include carbon oxides, hydrogen chloride, hydrogen fluoride, and nitrogen oxides.[6][8]

Hazard Identification and Toxicological Profile

(2-Fluorobenzyl)hydrazine hydrochloride is classified as a hazardous substance. The Global Harmonized System (GHS) classification highlights its primary dangers.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[6][9]
- Acute Toxicity, Inhalation (Category 4): H332 - Harmful if inhaled.[6]
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[6][9]
- Serious Eye Damage/Eye Irritation (Category 1): H318 - Causes serious eye damage.[6]
- Specific target organ toxicity (single exposure) (Category 3): H335 - May cause respiratory irritation.[6]

The hydrazine functional group is a known skin, eye, and respiratory irritant and can be toxic upon ingestion and inhalation.[4] While specific toxicological data for this compound is not extensively detailed, the known hazards of hydrazine derivatives necessitate stringent safety measures.[10]

Engineering Controls and Personal Protective Equipment (PPE): A Multi-layered Defense

A robust safety protocol relies on a combination of engineering controls and appropriate personal protective equipment to minimize exposure.

Engineering Controls

All work with **(2-Fluorobenzyl)hydrazine hydrochloride**, especially when handling the solid or creating solutions, should be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[6][11] An emergency eye wash fountain and safety shower must be readily accessible in the immediate vicinity of any potential exposure.[6]

Personal Protective Equipment (PPE)

The selection of PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.

- **Hand Protection:** Wear protective gloves. Given the nature of the chemical, nitrile or chloroprene gloves are recommended for splash protection.[6][10] Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[12]
- **Eye and Face Protection:** Chemical safety goggles are mandatory.[6] A face shield should be worn in situations where there is a greater risk of splashing.[6]
- **Skin and Body Protection:** A flame-resistant lab coat should be worn, and it is advisable to use a chemical-resistant apron.[10] Full-length pants and closed-toe shoes are required.[13]
- **Respiratory Protection:** In cases of inadequate ventilation or when dusts are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[8][12]

The following diagram illustrates the logical flow for selecting appropriate PPE.

Caption: PPE Selection Workflow for **(2-Fluorobenzyl)hydrazine hydrochloride**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to preventing accidents and ensuring the integrity of the compound.

Handling

- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe dust, mist, or spray.[6]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Ensure the work area is well-ventilated.[6]

Storage

- Store in a cool, dry, and well-ventilated area.[6]
- Keep the container tightly closed when not in use.[6]
- Store under an inert gas (e.g., nitrogen) due to its hygroscopic nature.[6][7]
- Store away from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures: Preparedness and Response

In the event of an emergency, a swift and informed response is crucial.

First-Aid Measures

- General Advice: In case of an accident or if you feel unwell, seek immediate medical attention and show the safety data sheet.[6]

- After Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor immediately.[6][8]
- After Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention.[6][8]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[6]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention.[6]

Spill and Leak Procedures

Only qualified personnel equipped with suitable protective equipment should intervene.[6]

- Evacuate: Evacuate unnecessary personnel from the area.[6]
- Ventilate: Ensure adequate ventilation.[6]
- Contain: Stop the leak if it is safe to do so.[6]
- Clean-up: For solid spills, sweep or shovel into an appropriate container for disposal, minimizing dust generation.[6] Do not let the chemical enter the environment.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[6][12]
- Specific Hazards: Thermal decomposition can generate toxic gases, including carbon oxides, hydrogen chloride, hydrogen fluoride, and nitrogen oxides.[6][8]
- Protective Equipment: Firefighters should wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[6]

The following diagram outlines the emergency response workflow.

Caption: Emergency Response Workflow for Incidents Involving **(2-Fluorobenzyl)hydrazine hydrochloride**.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. This product should be removed to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[6] Do not dispose of it with household waste or allow it to reach the sewage system. Contaminated packaging should be disposed of as unused product.[12]

Conclusion

(2-Fluorobenzyl)hydrazine hydrochloride is a valuable reagent in chemical synthesis, but it possesses significant hazards that demand respect and careful handling. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to the detailed handling, storage, and emergency procedures outlined in this guide, researchers can mitigate the risks and work safely with this compound. A culture of safety, grounded in a thorough understanding of the chemical's properties and potential dangers, is essential for all personnel involved in its use.

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